

Application Notes and Protocols for LysoFP-NH2 in Flow Cytometry

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Harnessing the Lysosome-Specific CO Probe for Single-Cell Analysis

These application notes provide a detailed overview and protocol for the potential use of **LysoFP-NH2** in flow cytometry. **LysoFP-NH2** is the fluorescent reporter molecule generated from the non-fluorescent probe LysoFP-NO2 upon reaction with carbon monoxide (CO) within the lysosomes of living cells. While the primary documented application of this probe is in fluorescence microscopy, its spectral properties are amenable to analysis by flow cytometry, offering a powerful tool for quantifying lysosomal CO levels on a single-cell basis.

Introduction

LysoFP-NO2 is a "turn-on" fluorescent probe designed for the specific detection of carbon monoxide in lysosomes.[1][2] In the presence of lysosomal CO, the nitro group of LysoFP-NO2 is reduced to an amine group, yielding the highly fluorescent molecule **LysoFP-NH2**.[1] This reaction provides a direct and specific method for measuring the levels of CO within this acidic organelle. The resulting fluorophore, **LysoFP-NH2**, has an excitation maximum at 440 nm and an emission maximum at 528 nm.[1][2]

Flow cytometry allows for the rapid, quantitative analysis of fluorescent signals from thousands of individual cells. By employing LysoFP-NO2, researchers can potentially leverage flow cytometry to:

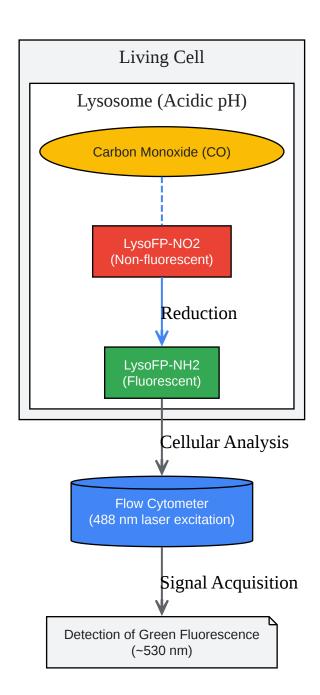


- Quantify the basal levels of lysosomal CO in different cell populations.
- Assess the modulation of lysosomal CO in response to various stimuli, inhibitors, or drug candidates.
- Identify and isolate cell subpopulations with distinct lysosomal CO signatures.
- Screen for compounds that alter endogenous CO production or lysosomal function.

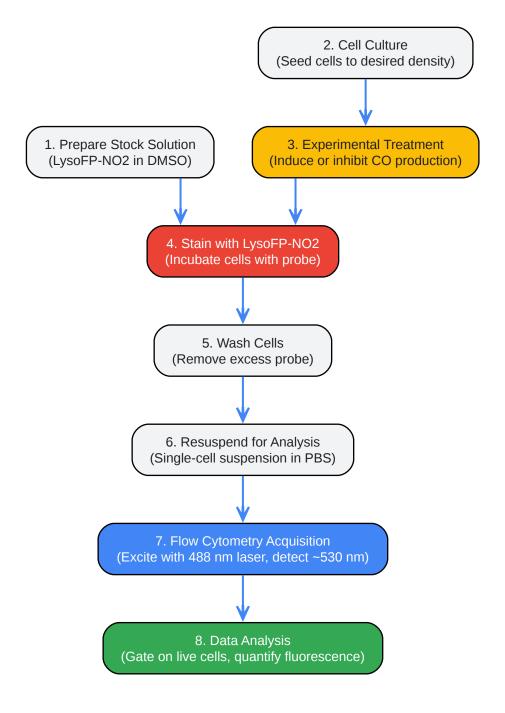
Principle of Detection

The detection of lysosomal CO using the LysoFP-NO2 probe and subsequent flow cytometric analysis of **LysoFP-NH2** is based on a straightforward chemical reaction and the principles of fluorescence detection.









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